

Introduction: Engineering a Stable Ligand for a Foundational Hormone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Deamino-tyr-beta-ala-secretin*

CAS No.: 61417-46-7

Cat. No.: B12042868

[Get Quote](#)

Secretin, a 27-amino acid peptide, holds a historic place in science as the first molecule to be identified as a "hormone".^{[1][2]} Produced by S-cells in the duodenum, its primary role is to orchestrate the neutralization of gastric acid, a critical step in the digestive process.^{[1][3][4]} It achieves this by stimulating the pancreatic and biliary ducts to release a bicarbonate-rich fluid.^{[1][2][4]} The study of its mechanism relies on understanding its interaction with the secretin receptor (SR), a Class B G-protein coupled receptor (GPCR).^{[1][2][5]} To effectively probe this interaction, researchers require stable and high-affinity ligands. **Deamino-tyr-beta-ala-secretin** is a synthetic analog of porcine secretin, engineered specifically for enhanced stability and superior binding characteristics, making it an invaluable tool for endocrinology and pharmacology research. This guide provides a detailed overview of its chemical nature, the underlying biology of the secretin system, and its application in key experimental protocols.

PART 1: Core Chemical and Physical Identifiers

The precise identification of a research compound is paramount for reproducibility and accuracy. **Deamino-tyr-beta-ala-secretin**, also known by its abbreviated synonym DATA-Secretin, is a modified version of the porcine secretin peptide.^[6] The key identifiers for this compound are summarized below.

Identifier	Value	Source
CAS Number	61417-46-7	Sigma-Aldrich[6]
EC Number	262-773-2	Sigma-Aldrich[6]
Common Synonyms	DATA-Secretin, Desaminotyrosyl- β - alanylsecretin (pig)	Sigma-Aldrich[6]

PART 2: The Secretin System: A Mechanistic Review

To appreciate the utility of **Deamino-tyr-beta-ala-secretin**, one must first understand the biological system it targets.

Biosynthesis and Physiological Function of Secretin

Secretin is synthesized as a 120-amino acid precursor, prosecretin, within the S-cells of the duodenal and jejunal mucosa.[3][7][8] This precursor is proteolytically processed into the active 27-amino acid peptide.[2][3] The primary physiological trigger for its release into the bloodstream is the acidification of the duodenal lumen to a pH below 4.5, which occurs when chyme is expelled from the stomach.[1][4]

Once in circulation, secretin exerts several key regulatory actions:

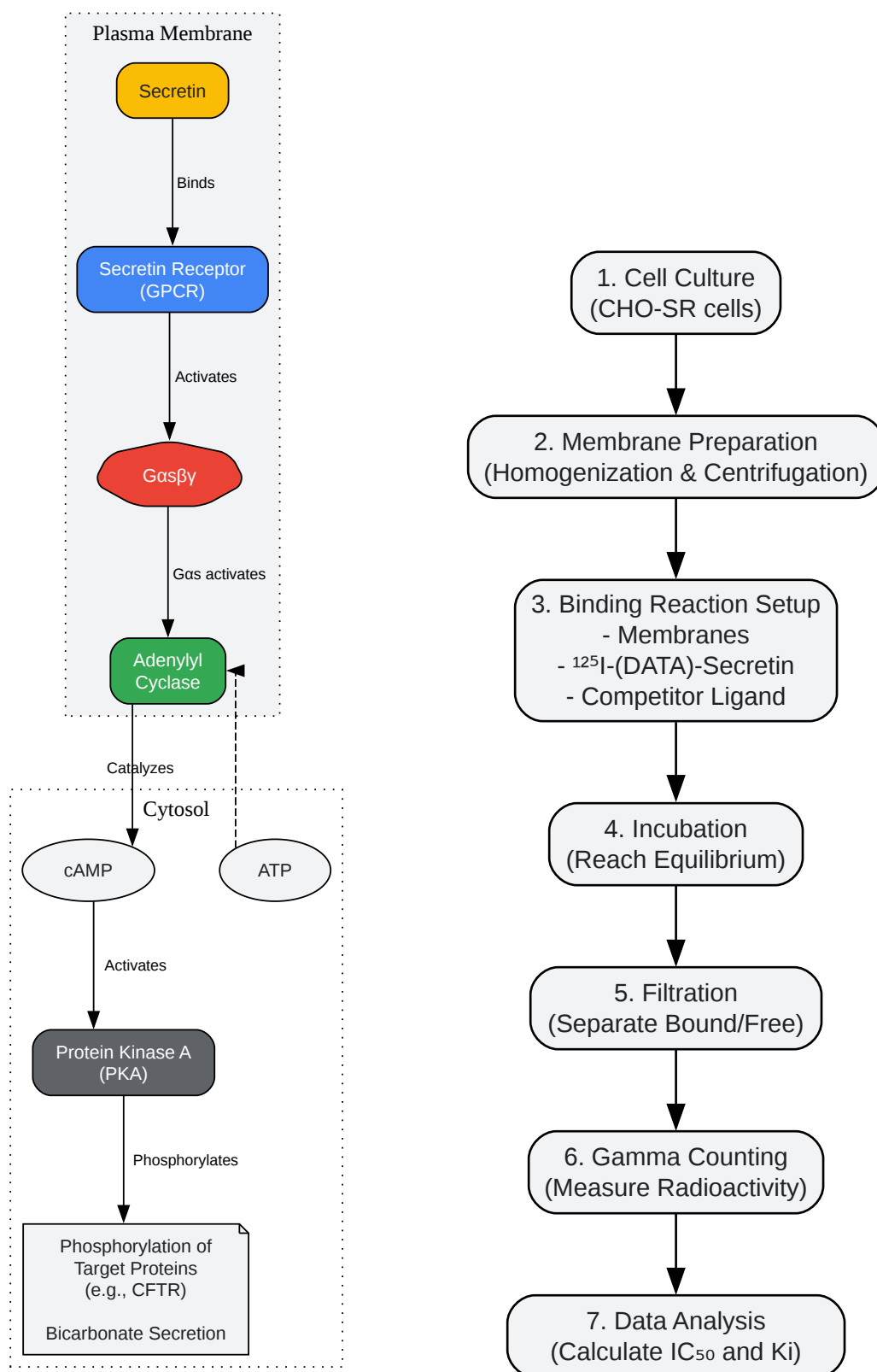
- **Pancreatic and Biliary Secretion:** Its principal action is to stimulate pancreatic ductal cells and liver cholangiocytes to secrete a fluid rich in bicarbonate.[1][2][4][5] This alkaline fluid neutralizes gastric acid in the duodenum, creating an optimal pH environment for digestive enzymes.[2][4]
- **Gastric Inhibition:** Secretin acts as an enterogastrone, inhibiting gastric acid secretion from parietal cells and reducing gastric emptying.[1][4] This action prevents excessive acid from entering the small intestine.

The Secretin Receptor and Core Signaling Pathway

All known physiological effects of secretin are mediated by the secretin receptor (SR), a member of the Class B (secretin-glucagon family) of GPCRs.[1][2][9] The canonical signaling

pathway activated upon secretin binding is the G α s-adenylyl cyclase cascade.

The binding of secretin to its receptor induces a conformational change, leading to the activation of the associated heterotrimeric G-protein, specifically the G α s subunit. This subunit, in turn, activates adenylyl cyclase, an enzyme that catalyzes the conversion of ATP to cyclic AMP (cAMP).[1][3] The resulting increase in intracellular cAMP activates Protein Kinase A (PKA), which then phosphorylates downstream target proteins, including the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) anion channel, to elicit the final cellular response of ion and water secretion.[5][8]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Secretin | Pancreapedia [pancreapedia.org]
- 2. Secretin [vivo.colostate.edu]
- 3. Secretin - Wikipedia [en.wikipedia.org]
- 4. What is the mechanism of Secretin? [synapse.patsnap.com]
- 5. The physiological roles of secretin and its receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Deamino-Tyr-b-Ala-secretin, pig = 90 HPLC 61417-46-7 [sigmaaldrich.com]
- 7. researchgate.net [researchgate.net]
- 8. cdn.amegroups.cn [cdn.amegroups.cn]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Introduction: Engineering a Stable Ligand for a Foundational Hormone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12042868/docs#introduction-engineering-a-stable-ligand-for-a-foundational-hormone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)